

N-Iodosuccinimide: A Comprehensive Technical Guide to its Physical Properties and Solubility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Iodosuccinimide*

Cat. No.: *B140639*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Iodosuccinimide (NIS) is a versatile and widely utilized reagent in organic synthesis, primarily serving as a mild and efficient electrophilic iodinating agent. Its controlled reactivity and selectivity make it an invaluable tool in the synthesis of a diverse range of organic molecules, including pharmaceuticals and other biologically active compounds. This in-depth technical guide provides a comprehensive overview of the core physical properties and solubility of NIS, supplemented with detailed experimental protocols and logical workflow diagrams to assist researchers in its effective application.

Physical Properties of N-Iodosuccinimide

N-Iodosuccinimide is a white to pale yellow crystalline powder.^[1] Key physical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Appearance	White to pale yellow crystalline powder	[1]
Molecular Formula	C ₄ H ₄ INO ₂	[1]
Molecular Weight	224.98 g/mol	[1]
Melting Point	202-206 °C (with decomposition)	[2]
Density	~2.245 g/cm ³	
Odor	Odorless	

Note: **N-Iodosuccinimide** is sensitive to light and moisture and should be stored accordingly in a cool, dark, and dry place. It is known to decompose in water.

Solubility Profile of N-Iodosuccinimide

The solubility of **N-Iodosuccinimide** is a critical factor in its application in various reaction systems. A summary of its qualitative solubility in common laboratory solvents is provided in the table below. It is important to note that quantitative solubility data for **N-Iodosuccinimide** is not widely available in published literature.

Solvent	Qualitative Solubility	Reference
Acetone	Soluble / High solubility	
Methanol	Soluble / High solubility	
Dioxane	Soluble / Moderately soluble	
Tetrahydrofuran (THF)	Soluble	
Acetonitrile (MeCN)	Soluble	
Dichloromethane (DCM)	Slightly soluble	
Ethyl Acetate	Slightly soluble	
Diethyl Ether	Insoluble	
Carbon Tetrachloride	Insoluble	
Water	Decomposes	

Experimental Protocols

The following sections detail the methodologies for the synthesis of **N-Iodosuccinimide** and the determination of its key physical properties.

Synthesis of N-Iodosuccinimide from Succinimide

This protocol is adapted from established literature procedures.

Materials:

- Succinimide
- Silver (I) oxide (Ag_2O)
- Iodine (I_2)
- Dioxane (anhydrous)
- Carbon tetrachloride (CCl_4)

Procedure:

- Preparation of N-Silver Succinimide:
 - Dissolve succinimide in boiling water.
 - Add freshly precipitated silver (I) oxide to the boiling solution.
 - Filter the hot solution to remove any unreacted silver oxide.
 - Allow the filtrate to cool, which will cause N-silver succinimide to crystallize.
 - Collect the crystals by filtration and wash with cold water. Dry the N-silver succinimide thoroughly.
- Synthesis of **N-Iodosuccinimide**:
 - In a flask protected from light, dissolve iodine in anhydrous dioxane.
 - Add the dried N-silver succinimide to the iodine solution.
 - Stir the mixture at room temperature. The reaction progress can be monitored by the disappearance of the iodine color.
 - Once the reaction is complete, filter the mixture to remove the silver iodide precipitate.
 - To the filtrate, add carbon tetrachloride to induce the crystallization of **N-Iodosuccinimide**.
 - Cool the mixture to maximize crystal formation.
 - Collect the **N-Iodosuccinimide** crystals by filtration, wash with a small amount of cold carbon tetrachloride, and dry under vacuum.

Determination of Melting Point

This is a standard procedure for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Mortar and pestle

Procedure:

- Ensure the **N-Iodosuccinimide** sample is completely dry and finely powdered using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a moderate rate initially.
- As the temperature approaches the expected melting point of NIS (around 200 °C), reduce the heating rate to approximately 1-2 °C per minute to ensure thermal equilibrium.
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point of the sample. Due to decomposition, the sample may darken as it melts.

Determination of Density (Bulk Density)

This protocol outlines a common method for determining the bulk density of a powder.

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Analytical balance

Procedure:

- Weigh a clean, dry graduated cylinder and record its mass (m_1).

- Carefully add a known mass of **N-Iodosuccinimide** powder (e.g., 2-5 g) to the graduated cylinder. Record the total mass (m_2). The mass of the NIS is $m_2 - m_1$.
- Gently tap the graduated cylinder on a benchtop a specified number of times (e.g., 100 times) from a consistent height to allow the powder to settle and pack.
- Record the final volume (V) of the packed powder in the graduated cylinder.
- Calculate the bulk density using the formula: $\text{Density} = (m_2 - m_1) / V$.

Qualitative Solubility Determination

This procedure can be used to confirm the qualitative solubility of **N-Iodosuccinimide** in various solvents.

Apparatus:

- Small test tubes
- Spatula
- Vortex mixer (optional)
- Selection of solvents (e.g., acetone, methanol, dioxane, etc.)

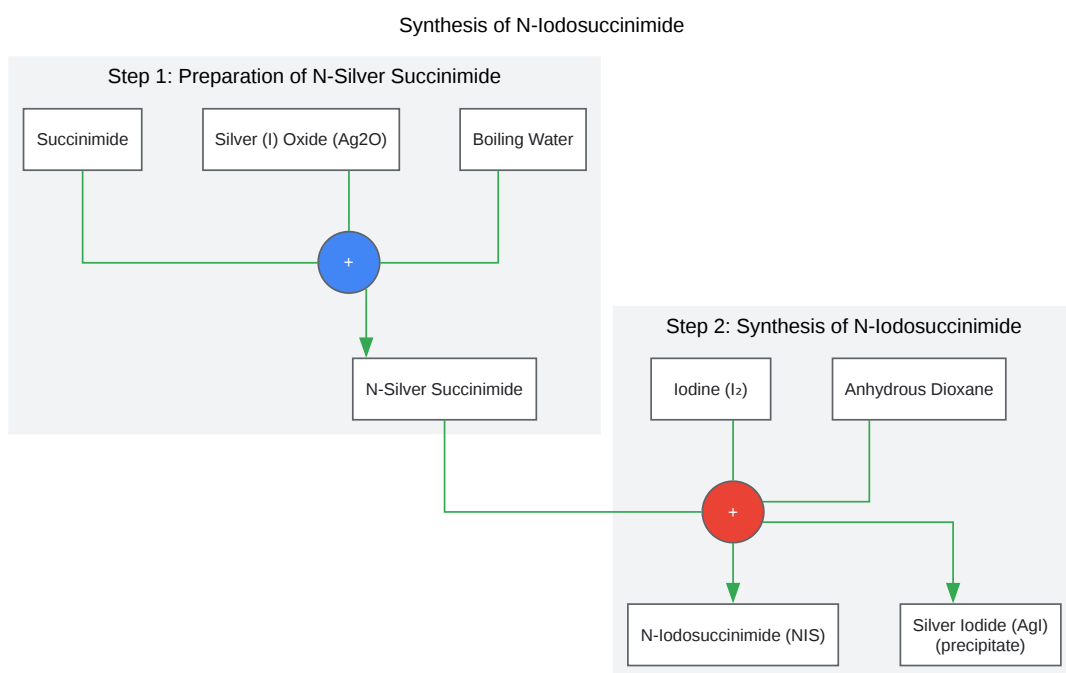
Procedure:

- Place a small, consistent amount (e.g., ~10 mg) of **N-Iodosuccinimide** into a series of clean, dry test tubes.
- To each test tube, add a specific volume (e.g., 1 mL) of a different solvent.
- Agitate the mixture vigorously for a set period (e.g., 1 minute) using a vortex mixer or by flicking the test tube.
- Visually inspect the mixture to determine if the solid has completely dissolved.
- Record the solubility as "soluble," "partially soluble," or "insoluble." Note any color changes or signs of reaction (e.g., decomposition in water).

Visualizations

Synthesis of N-Iodosuccinimide

The following diagram illustrates the two-step synthesis of **N-Iodosuccinimide** from succinimide.



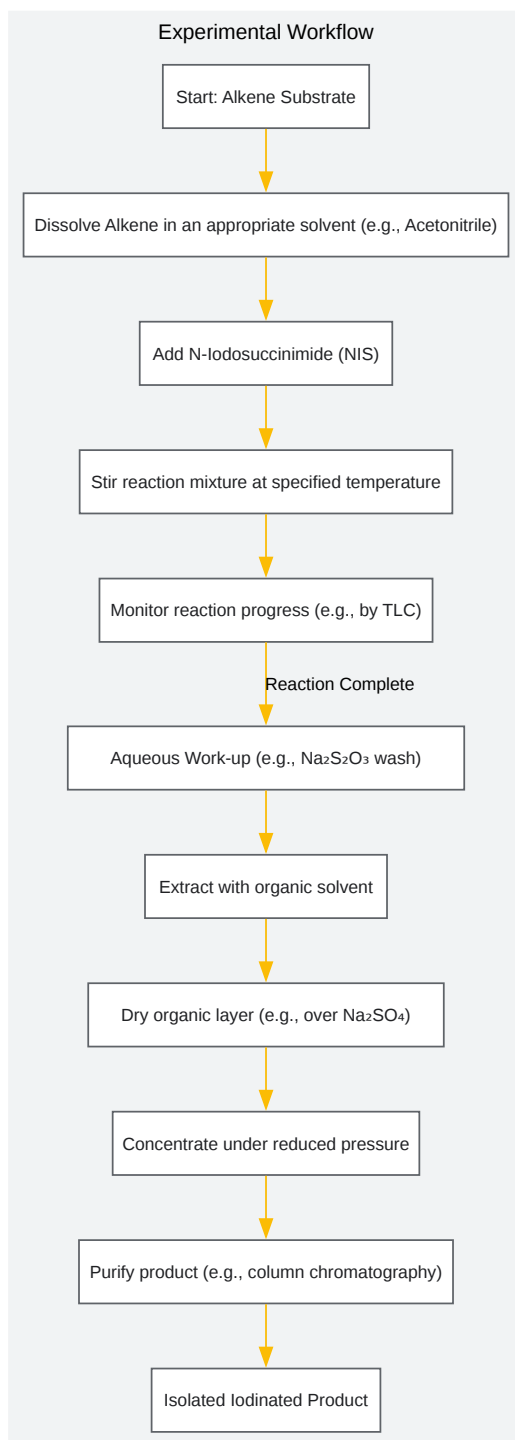
[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the two-step synthesis of **N-Iodosuccinimide**.

General Workflow for Iodination of an Alkene

This diagram outlines a typical experimental workflow for the iodination of an alkene using **N-Iodosuccinimide**.

General Workflow for Alkene Iodination with NIS



[Click to download full resolution via product page](#)

Caption: A typical workflow for the iodination of an alkene using **N-Iodosuccinimide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. grokipedia.com [grokipedia.com]
- 2. N-Iodosuccinimide | 516-12-1 [chemicalbook.com]
- To cite this document: BenchChem. [N-Iodosuccinimide: A Comprehensive Technical Guide to its Physical Properties and Solubility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140639#physical-properties-and-solubility-of-n-iodosuccinimide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com